

Molecular weight and formula of 2-[(Acetylthio)methyl]-3-phenylpropionic acid

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Compound of Interest

Compound Name: 2-[(Acetylthio)methyl]-3-phenylpropionic Acid

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Technical Data Sheet: 2-[(Acetylthio)methyl]-3-phenylpropionic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the key physicochemical properties of **2-[(Acetylthio)methyl]-3-phenylpropionic acid**, a compound of interest in pharmaceutical research and development.

Chemical Identity and Properties

2-[(Acetylthio)methyl]-3-phenylpropionic acid is a derivative of propionic acid containing a thioester and a phenyl group. Its chemical structure and properties are summarized below.

Property	Value	Source
Molecular Formula	C12H14O3S	[1][2][3][4]
Molecular Weight	238.30 g/mol	[1][2][3]
IUPAC Name	2-(acetylsulfanylmethyl)-3-phenylpropanoic acid	[1]
CAS Number	91702-98-6	[3][4][5]
Synonyms	3-(Acetylthio)-2-benzylpropionic acid, 2-(Acetylthiomethyl)-3-phenylpropionic acid	[3]

Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

The molecular weight of **2-[(Acetylthio)methyl]-3-phenylpropionic acid** can be experimentally verified using mass spectrometry. The following is a generalized protocol.

Objective: To determine the molecular mass of the analyte.

Materials:

- **2-[(Acetylthio)methyl]-3-phenylpropionic acid** sample
- High-resolution mass spectrometer (e.g., Q-TOF, Orbitrap)
- Solvent (e.g., acetonitrile, methanol)
- Volumetric flasks and pipettes

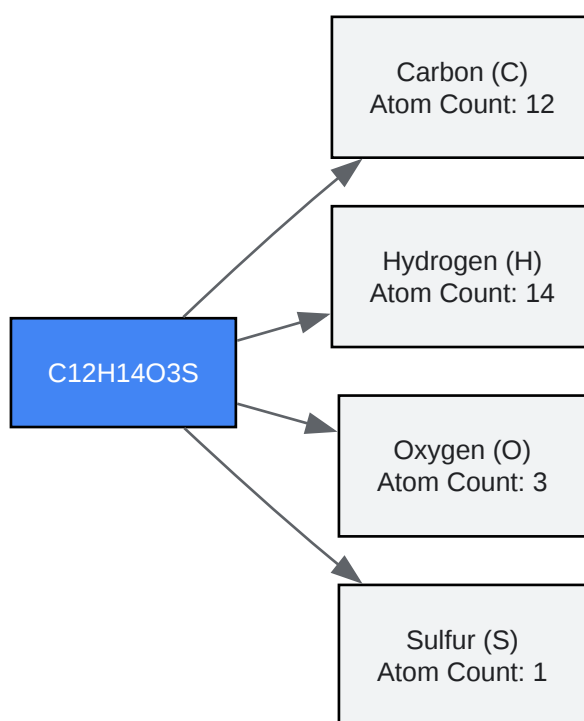
Procedure:

- **Sample Preparation:** Prepare a dilute solution of the sample in an appropriate solvent. A typical concentration is 1 mg/mL.

- **Instrument Calibration:** Calibrate the mass spectrometer using a known standard to ensure mass accuracy.
- **Sample Infusion:** Introduce the sample into the mass spectrometer via direct infusion or through a liquid chromatography system.
- **Ionization:** Utilize an appropriate ionization technique, such as electrospray ionization (ESI), to generate gas-phase ions of the analyte.
- **Mass Analysis:** The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Data Acquisition:** Acquire the mass spectrum, which plots ion intensity versus m/z .
- **Data Analysis:** Identify the peak corresponding to the molecular ion (e.g., $[M+H]^+$ or $[M-H]^-$) and determine its m/z value. The molecular weight is then calculated from this value.

Visualization of Molecular Composition

The following diagram illustrates the elemental composition of **2-[(Acetylthio)methyl]-3-phenylpropionic acid** based on its molecular formula.



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Caption: Elemental breakdown of **2-[(Acetylthio)methyl]-3-phenylpropionic acid**.

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